

6-Methyl-4-chromanone: A Technical Guide to Safe Handling and Hazard Management

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Compound of Interest

Compound Name: 6-Methyl-4-chromanone

Cat. No.: B1361120

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling guidelines for **6-Methyl-4-chromanone**. Intended for professionals in research and drug development, this document synthesizes available data on the compound's physicochemical properties, toxicological profile, and potential hazards. In the absence of specific occupational exposure limits, this guide emphasizes a risk-based approach to handling, incorporating principles of control banding. Detailed protocols for safe handling, storage, disposal, and emergency procedures are provided to minimize exposure and ensure a safe laboratory environment.

Chemical and Physical Properties

6-Methyl-4-chromanone is a solid organic compound. A summary of its key physical and chemical properties is presented in Table 1. Understanding these properties is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1] [2]
Molecular Weight	162.19 g/mol	[2]
CAS Number	39513-75-2	[2]
Appearance	White to almost white powder or lump	[3] [4]
Melting Point	31-35 °C (lit.)	[2] [5]
Boiling Point	141-143 °C at 13.5 mmHg (lit.)	[6] [5]
Density	1.071 g/mL at 25 °C (lit.)	[2] [6]
Solubility	Soluble in Methanol	[5]
Flash Point	>230 °F (>110 °C)	[5]

Toxicological Information and Hazard Classification

The toxicological properties of **6-Methyl-4-chromanone** have not been fully investigated. However, based on available data, it is classified under the Globally Harmonized System (GHS) as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Hazardous to the aquatic environment, long-term hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life

Note: Specific LD50 values for oral, dermal, or inhalation routes are not currently available in the public domain. The GHS categorization suggests a moderate acute toxicity concern.

Potential Health Effects

- Ingestion: Harmful if swallowed, may cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[7]
- Skin Contact: Harmful in contact with skin. May cause skin irritation.[7]
- Eye Contact: May cause eye irritation.[7]
- Inhalation: May cause respiratory tract irritation.[7]

Due to the lack of comprehensive toxicological data, it is prudent to treat **6-Methyl-4-chromanone** with a high degree of caution and to minimize all routes of exposure.

Occupational Exposure Limits

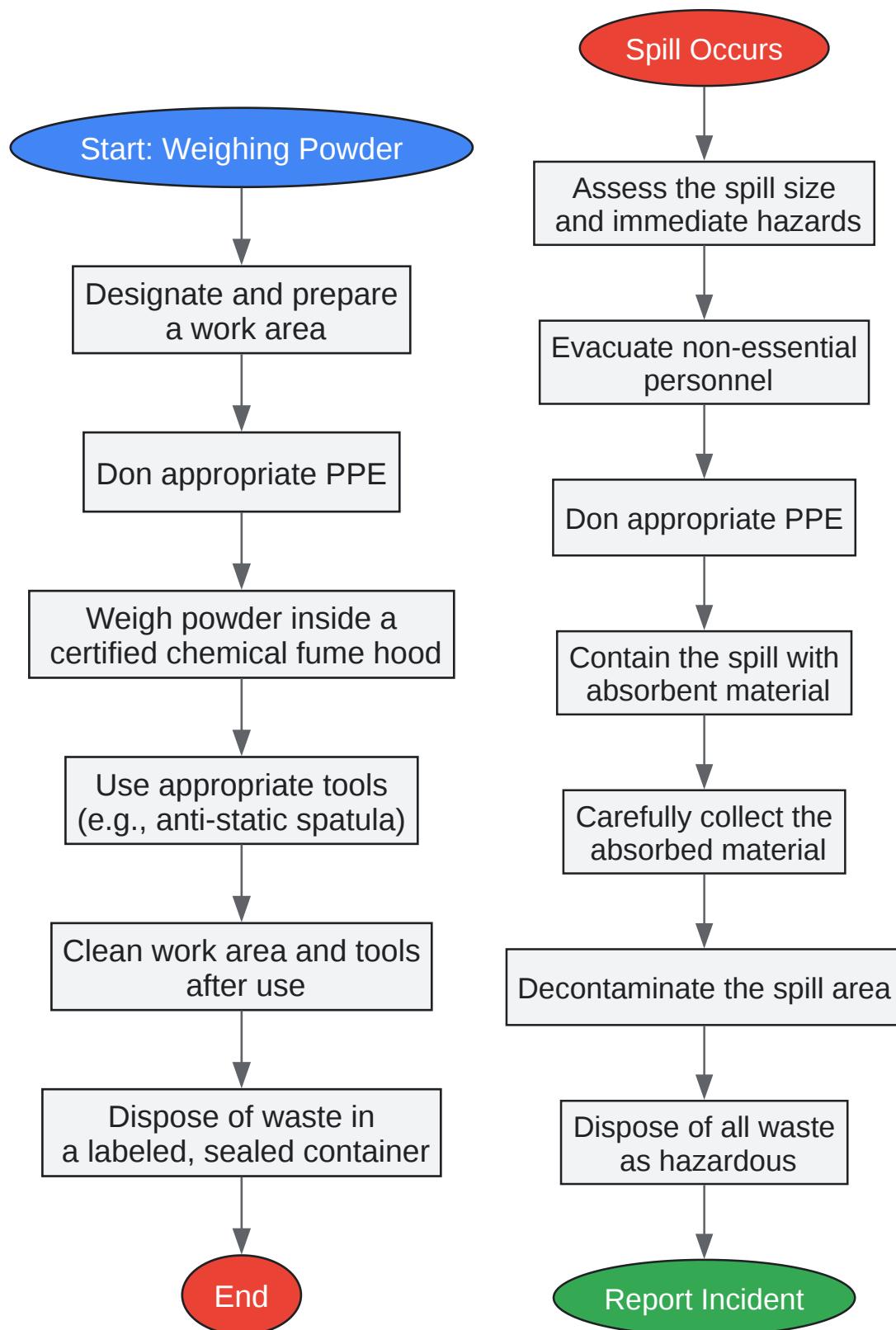
As of the date of this publication, there are no established occupational exposure limits (OELs) such as Permissible Exposure Limits (PEL) from OSHA, Threshold Limit Values (TLV) from ACGIH, or Recommended Exposure Limits (REL) from NIOSH for **6-Methyl-4-chromanone**.

Control Banding Approach

In the absence of OELs, a control banding approach is recommended for managing workplace exposures.[4][8][9] Control banding is a qualitative risk assessment method that matches a chemical's hazard band with the potential for exposure to determine the necessary level of control.

Given its GHS classification of "harmful if swallowed" and "harmful in contact with skin," **6-Methyl-4-chromanone** would fall into a moderate hazard band. The required control measures will depend on the scale and nature of the handling procedure.



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